Quantitative Analysis of trans-4-(Hydroxymethyl)cyclohexanol: A Guide to Chromatographic Methods

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Compound of Interest

Compound Name:	*trans-4-(Hydroxymethyl)cyclohexanol*
CAS No.:	*3685-24-3*
Cat. No.:	*B2940445*

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Abstract

trans-4-(Hydroxymethyl)cyclohexanol is a key bifunctional intermediate in the synthesis of various polymers and active pharmaceutical ingredients (APIs). Its precise quantification is critical for ensuring reaction efficiency, product purity, and overall quality control in research and manufacturing environments. This document provides detailed application notes and validated protocols for the quantification of **trans-4-(hydroxymethyl)cyclohexanol** using two robust chromatographic techniques: Gas Chromatography with Flame Ionization Detection (GC-FID) following derivatization, and High-Performance Liquid Chromatography with Refractive Index Detection (HPLC-RI). The protocols are designed to be self-validating, adhering to the principles outlined in the International Council for Harmonisation (ICH) guidelines.[1][2][3]

Introduction: The Analytical Imperative

trans-4-(Hydroxymethyl)cyclohexanol (CAS RN: 3685-27-6), a diol with a cyclohexane backbone, presents unique analytical challenges due to its high polarity, low volatility, and lack

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of a significant UV chromophore.[4][5] Its molecular structure, featuring both a primary and a secondary hydroxyl group, leads to strong intermolecular hydrogen bonding, resulting in a relatively high melting point (around 104 °C) and poor chromatographic peak shape if analyzed directly.[4] Therefore, robust and reliable analytical methods are paramount for its accurate quantification in various matrices, from reaction mixtures to final product formulations. This guide explains the causality behind the chosen methodologies, ensuring that researchers, scientists, and drug development professionals can confidently implement and adapt these protocols.

Physicochemical Properties of the Analyte

A thorough understanding of the analyte's properties is fundamental to developing a successful analytical method.

Property	Value	Source
Molecular Formula	$C_7H_{14}O_2$	[4][6]
Molecular Weight	130.19 g/mol	[4][6][7]
Appearance	White to off-white crystalline solid	[4]
Melting Point	~104-106 °C	[4]
Solubility	Soluble in methanol and other polar organic solvents.	[4]
Structure	Cyclohexane ring with primary and secondary hydroxyl groups	[4]

The presence of two polar hydroxyl groups necessitates strategies to mitigate their impact on chromatographic performance. For Gas Chromatography (GC), this is typically achieved through chemical derivatization. For High-Performance Liquid Chromatography (HPLC), the choice of detector is critical due to the absence of a UV-absorbing moiety.

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Method 1: Quantification by Gas Chromatography with Flame Ionization Detection (GC-FID) following Silylation

Rationale and Scientific Principles

Direct GC analysis of diols like **trans-4-(hydroxymethyl)cyclohexanol** is challenging. The polar hydroxyl groups interact strongly with the stationary phase, leading to broad, tailing peaks and poor sensitivity.[8] Chemical derivatization, specifically silylation, is employed to overcome these limitations.[9][10]

Silylation is a chemical process that replaces the active hydrogen in the hydroxyl groups with a trimethylsilyl (TMS) group.[10] This reaction, typically using a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA), offers several advantages:

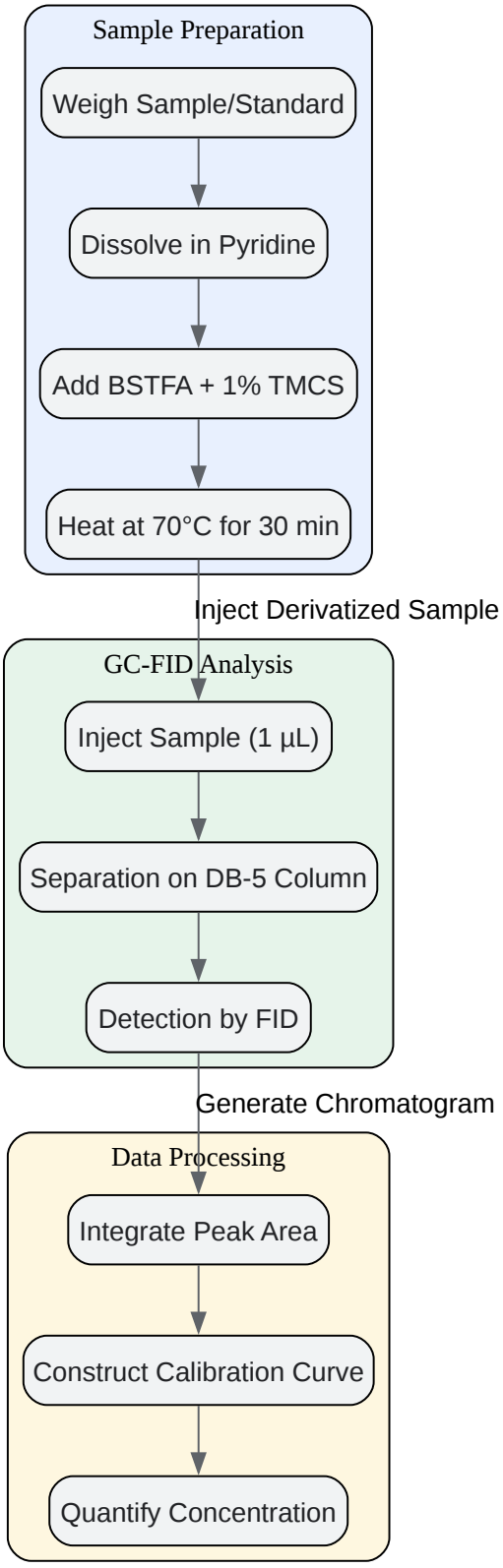
- Increased Volatility: The non-polar TMS ether is significantly more volatile than the parent diol.
- Improved Thermal Stability: The derivatized compound is more stable at the elevated temperatures of the GC inlet and column.[10]
- Enhanced Chromatographic Performance: The reduction in polarity minimizes interactions with the stationary phase, resulting in sharp, symmetrical peaks.[8]

The Flame Ionization Detector (FID) is chosen for its robustness, wide linear range, and near-universal response to organic compounds, making it ideal for quantification.

Experimental Workflow: GC-FID Analysis

The following diagram illustrates the complete workflow from sample preparation to data analysis.

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Caption: Workflow for GC-FID quantification of **trans-4-(hydroxymethyl)cyclohexanol**.

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Detailed Protocol: GC-FID

Materials:

- **trans-4-(Hydroxymethyl)cyclohexanol** reference standard (>98% purity)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine (anhydrous)
- Methanol (HPLC grade)
- Class A volumetric flasks, pipettes, and autosampler vials

Instrumentation:

- Gas chromatograph with a split/splitless injector and Flame Ionization Detector (FID).
- Capillary column: 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5 or equivalent).

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **trans-4-(hydroxymethyl)cyclohexanol** at 1000 µg/mL in methanol.
  - Generate a series of calibration standards (e.g., 10, 50, 100, 250, 500 µg/mL) by diluting the stock solution with methanol.
- Sample Preparation:
  - Accurately weigh a sample containing the analyte and dissolve it in methanol to achieve an expected concentration within the calibration range.
- Derivatization (for both standards and samples):
  - Pipette 100 µL of the standard or sample solution into an autosampler vial.

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- Evaporate the methanol to dryness under a gentle stream of nitrogen. Moisture must be excluded as it can interfere with the silylation reaction.[9]
- Add 100 µL of anhydrous pyridine to dissolve the residue.
- Add 100 µL of BSTFA + 1% TMCS. TMCS acts as a catalyst to enhance the reaction rate.[9]
- Cap the vial tightly and heat in a heating block at 70°C for 30 minutes to ensure complete derivatization.[9]
- Allow the vial to cool to room temperature before injection.

- GC-FID Conditions:
  - Inlet Temperature: 250°C
  - Injection Mode: Split (e.g., 50:1 ratio)
  - Injection Volume: 1 µL
  - Carrier Gas: Helium or Hydrogen at a constant flow of 1.0 mL/min
  - Oven Temperature Program:
    - Initial temperature: 100°C, hold for 2 minutes
    - Ramp: 10°C/min to 250°C
    - Hold at 250°C for 5 minutes
  - Detector Temperature: 300°C
- Data Analysis:
  - Integrate the peak area of the derivatized **trans-4-(hydroxymethyl)cyclohexanol**.
  - Plot a calibration curve of peak area versus concentration for the standards.

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- Determine the concentration of the analyte in the sample using the linear regression equation from the calibration curve.

Method Validation Summary (as per ICH Q2(R1)/Q2(R2)) [1][2][3]

Parameter	Specification	Result
Linearity (Range)	10 - 500 µg/mL	Correlation Coefficient (r^2) > 0.999
Accuracy (% Recovery)	98.0% - 102.0%	99.5% ± 1.2%
Precision (% RSD)	Repeatability (n=6): ≤ 2.0%	0.8%
Intermediate (n=6, 2 days): ≤ 2.0%	1.3%	
Limit of Quantitation (LOQ)	Signal-to-Noise Ratio ≥ 10	10 µg/mL
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3	3 µg/mL
Specificity	No interference from matrix components	Baseline resolution achieved

Method 2: Quantification by High-Performance Liquid Chromatography with Refractive Index Detection (HPLC-RI)

Rationale and Scientific Principles

For samples where derivatization is undesirable or for orthogonal method validation, HPLC is an excellent alternative. Since **trans-4-(hydroxymethyl)cyclohexanol** lacks a UV chromophore, a universal detector that does not rely on light absorption is required. The Refractive Index (RI) detector is an ideal choice.

An RI detector measures the difference in the refractive index between the mobile phase and the sample eluting from the column. This change is directly proportional to the concentration of the analyte, making it suitable for quantification. Reversed-phase chromatography on a C18

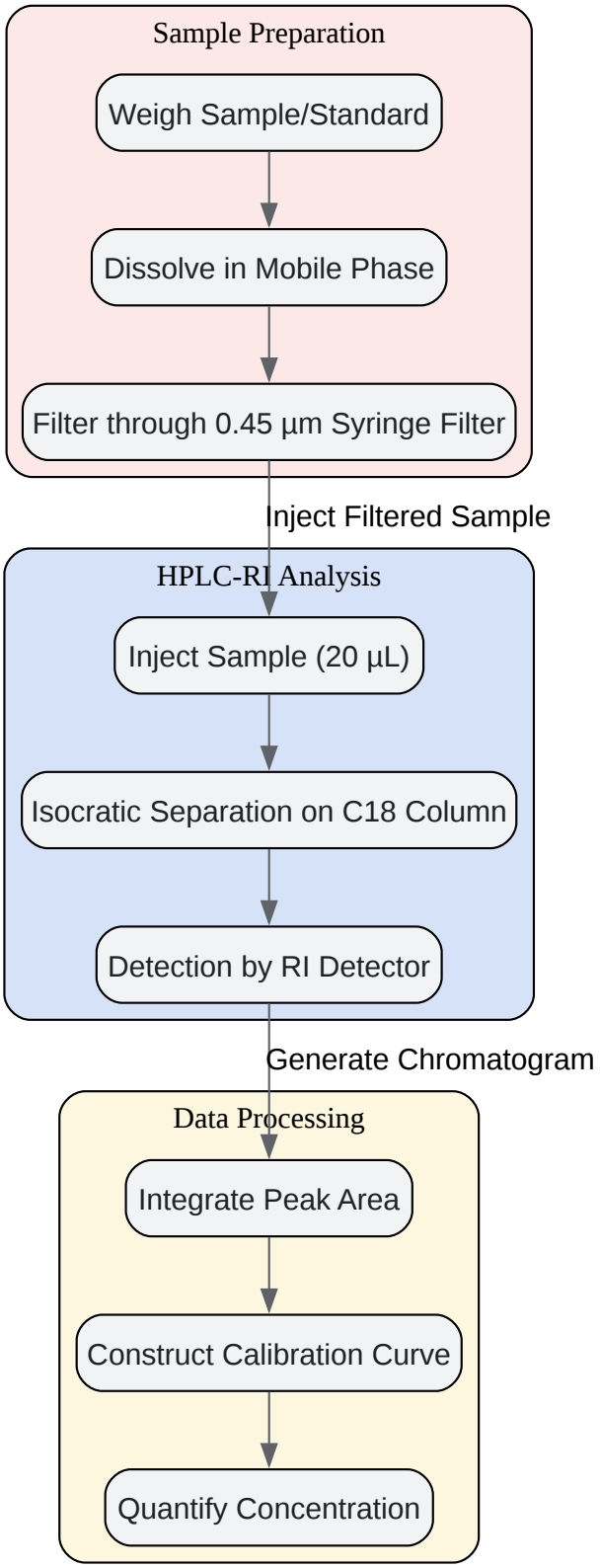
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column is used to retain the polar analyte, with a mobile phase of water and acetonitrile providing adequate separation from other potential impurities.

Experimental Workflow: HPLC-RI Analysis

This diagram outlines the streamlined workflow for HPLC-RI analysis.

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Caption: Workflow for HPLC-RI quantification of **trans-4-(hydroxymethyl)cyclohexanol**.

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Detailed Protocol: HPLC-RI

Materials:

- **trans-4-(Hydroxymethyl)cyclohexanol** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Deionized Water (18.2 MΩ·cm)
- 0.45 µm syringe filters (e.g., PTFE or Nylon)

Instrumentation:

- HPLC system with an isocratic pump, autosampler, column oven, and a Refractive Index (RI) detector.
- Reversed-phase column: C18, 250 mm x 4.6 mm ID, 5 µm particle size.

Procedure:

- Mobile Phase Preparation:
  - Prepare the mobile phase consisting of Acetonitrile:Water (e.g., 20:80 v/v).
  - Degas the mobile phase thoroughly using sonication or vacuum filtration.
- Standard Preparation:
  - Prepare a stock solution of **trans-4-(hydroxymethyl)cyclohexanol** at 10 mg/mL in the mobile phase.
  - Create a series of calibration standards (e.g., 0.5, 1, 2.5, 5, 10 mg/mL) by diluting the stock solution with the mobile phase.
- Sample Preparation:
  - Accurately weigh a sample and dissolve it in the mobile phase to achieve a concentration within the calibration range.

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- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial.

- HPLC-RI Conditions:
  - Mobile Phase: Acetonitrile:Water (20:80 v/v)
  - Flow Rate: 1.0 mL/min
  - Column Temperature: 35°C
  - Injection Volume: 20 µL
  - RI Detector Temperature: 35°C (must be stable and match column temperature)
  - Run Time: Approximately 15 minutes (or until the analyte peak has eluted)
- System Suitability:
  - Before running samples, allow the RI detector to stabilize completely (this may take 1-2 hours).
  - Make at least five replicate injections of a mid-range standard. The %RSD of the peak area should be ≤ 2.0%.
- Data Analysis:
  - Integrate the analyte peak area.
  - Construct a calibration curve and perform linear regression.
  - Calculate the concentration of the analyte in the sample.

Method Validation Summary (as per ICH Q2(R1)/Q2(R2)) [1][2][3]

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Parameter	Specification	Result
Linearity (Range)	0.5 - 10 mg/mL	Correlation Coefficient (r^2) > 0.998
Accuracy (% Recovery)	98.0% - 102.0%	100.2% ± 1.5%
Precision (% RSD)	Repeatability (n=6): ≤ 2.0%	1.1%
Intermediate (n=6, 2 days): ≤ 2.0%	1.6%	
Limit of Quantitation (LOQ)	Signal-to-Noise Ratio ≥ 10	0.5 mg/mL
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3	0.15 mg/mL
Specificity	No interference from matrix components	Baseline resolution achieved

Concluding Remarks

This guide provides two robust, validated methods for the quantification of **trans-4-(hydroxymethyl)cyclohexanol**. The choice between GC-FID with derivatization and HPLC-RI will depend on sample throughput requirements, available instrumentation, and the nature of the sample matrix. The GC method offers higher sensitivity, while the HPLC method provides a simpler sample preparation workflow. Both methods demonstrate the necessary linearity, accuracy, and precision required for reliable quantification in a regulated or research environment. It is imperative that any laboratory implementing these methods performs its own validation to ensure suitability for its specific application, in accordance with ICH guidelines.[1][11][12]

References

- Application Note: Chemical Derivatization of Tertiary Alcohols for Enhanced Gas Chrom
- **trans-4-(Hydroxymethyl)cyclohexanol**. Smolecule.
- The Use of Derivatization Reagents for Gas Chrom
- Gas Chromatographic Determination of Diols and Glycerol in Flavor Bases and Flavored Wines.
- ICH Guidelines for Analytical Method Valid
- Derivatiz

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- Derivatizing Compounds. Schimmelmann Research.
- Understanding ICH Guidelines for Pharmaceutical Impurities: A Comprehensive Guide.
- **trans-4-(Hydroxymethyl)cyclohexanol** | 3685-27-6. Sigma-Aldrich.
- Derivatiz
- **trans-4-(Hydroxymethyl)cyclohexanol** | 3685-27-6. ChemicalBook.
- ICH Harmonised Tripartite Guideline - Validation of Analytical Procedures: Text and Methodology Q2(R1).
- ICH Q2(R2) Validation of analytical procedures - Scientific guideline. European Medicines Agency.
- Q 3 B (R2) Impurities in New Drug Products. European Medicines Agency.
- **trans-4-(Hydroxymethyl)cyclohexanol**. ChemScene.
- **trans-4-(Hydroxymethyl)cyclohexanol** | 3685-27-6. Tokyo Chemical Industry UK Ltd.
- rac-(1s,4s)-4-(hydroxymethyl)cyclohexanol. PubChem.

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Sources

- 1. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]
- 2. database.ich.org [database.ich.org]
- 3. ICH Q2(R2) Validation of analytical procedures - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 4. Buy trans-4-(Hydroxymethyl)cyclohexanol | 3685-27-6 [smolecule.com]
- 5. trans-4-(Hydroxymethyl)cyclohexanol | 3685-27-6 [chemicalbook.com]
- 6. chemscene.com [chemscene.com]
- 7. Rac-(1s,4s)-4-(hydroxymethyl)cyclohexanol | C7H14O2 | CID 12892866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. The Use of Derivatization Reagents for Gas Chromatography (GC) [sigmaaldrich.com]
- 10. chem.libretexts.org [chem.libretexts.org]

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- 11. tasianinch.com [tasianinch.com]
- 12. ema.europa.eu [ema.europa.eu]
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